

An In-depth Technical Guide to Diisopropanolamine (CAS Number 110-97-4)

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Compound of Interest

Compound Name: Diisopropanolamine

Cat. No.: B056660

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Introduction

Diisopropanolamine (DIPA) is a secondary amino compound and an aminodiol with the CAS number 110-97-4.[1][2] It is a versatile chemical intermediate used in a wide array of industrial applications, serving as an emulsifier, stabilizer, surfactant, and neutralizing agent.[3][4] Structurally, it is diethanolamine substituted by methyl groups at positions 1 and 1'. [1][2] While its primary uses are industrial, its properties as a pH buffer and solubilizing agent give it relevance in formulations, including personal care and potentially pharmaceutical applications. [1][5] This guide provides a comprehensive technical overview of its chemical properties, applications, safety data, and relevant experimental protocols.

Chemical and Physical Properties

Diisopropanolamine is a hygroscopic, corrosive solid that appears as a white to yellow crystalline substance or a colorless liquid.[1][6][7] It possesses a characteristic mild amine or fish-like odor.[1][8] DIPA is completely miscible with water and soluble in alcohols and many polar solvents.[1][8]

Table 1: Physicochemical Properties of **Diisopropanolamine**

Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₅ NO ₂	[3][8]
Molecular Weight	133.19 g/mol	[8][9]
Appearance	White to yellow solid or colorless liquid	[1][9]
Melting Point	33 - 45 °C (91.4 - 113 °F)	[10][11][12]
Boiling Point	249 - 251 °C (480 - 484 °F) at 745-760 mmHg	[9][10][12]
Density	~1.004 g/mL at 25 °C	[9][12]
Vapor Pressure	0.02 mmHg at 42 °C	[10][11]
Flash Point	126 - 135 °C (259 - 275 °F)	[10][11][12]
Autoignition Temperature	290 - 370 °C (554 - 698 °F)	[6][10][13]
Water Solubility	870 g/L at 20 °C (Completely miscible)	[8][9][10]
log Kow (Octanol/Water Partition Coefficient)	-0.82	[1][13]
Refractive Index (n ^{20D})	~1.448 - 1.4635	[8][9]
pH	11.4 (for a solution)	[11]

Core Applications and Mechanisms

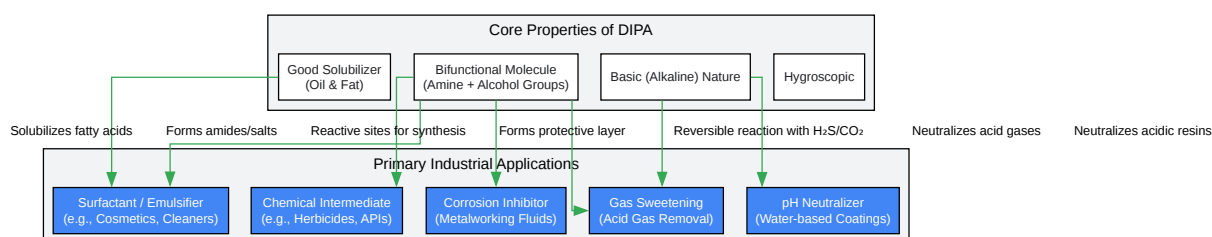
DIPA's bifunctional nature, containing both hydroxyl and amine groups, dictates its utility. It serves as a basic chemical to neutralize acids, buffer pH, and act as a surfactant and solubilizer for oils and fats.[3][5][7]

Its major applications include:

- **Gas Sweetening:** DIPA is used in the Shell ADIP® process to remove acidic gases like hydrogen sulfide (H₂S) and carbon dioxide (CO₂) from natural gas streams.[7][14] It can be used for selective H₂S removal at low pressures.[14] The mechanism involves a reversible

chemical reaction where the amine forms a salt with the acid gases, which can be regenerated by heating.[7][15]

- **Surfactants and Emulsifiers:** It is frequently used to neutralize fatty acids and sulfonic acid-based surfactants to form soaps and emulsifiers in a variety of products, including personal care items, metalworking fluids, and pesticides.[3][16][17]
- **Corrosion Inhibitor:** DIPA is a component in metalworking fluids and lubricants where it helps to protect metal surfaces from corrosion.[3][7][16]
- **Chemical Intermediate:** It serves as a building block in the synthesis of other chemicals, such as vulcanization accelerators for rubber and certain herbicides.[4] In pharmaceutical applications, it can be an intermediate or used to adjust and stabilize the pH of medications.[5]
- **Coatings and Paints:** It acts as a neutralizing agent for water-based coatings and supports film formation in stoving enamels.[4][17]



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Caption: Logical workflow showing how DIPA's core properties lead to its main applications.

Toxicological Profile

Diisopropanolamine exhibits low acute systemic toxicity.[18] However, it is classified as a serious eye irritant and can cause skin irritation, particularly with prolonged contact.[10][13][19]

Table 2: Acute Toxicity Data for **Diisopropanolamine**

Route	Species	Test	Value	Source(s)
Oral	Rat	LD50	>2,000 - 4,765 mg/kg	[1][11][13]
Dermal	Rat	LD50	>2,000 mg/kg	[13]
Dermal	Rabbit	LD50	8,000 mg/kg	[6][11]
Intraperitoneal	Mouse	LD50	96 mg/kg	[1]

In repeated dose studies, no systemic effects were observed in rats given up to 750 mg/kg/day dermally.[20] Oral administration showed an increase in kidney weights at doses of 500 mg/kg/day or more, without accompanying histopathological changes.[20] DIPA did not show developmental toxicity in rats.[20]

Experimental Protocols

Synthesis of Diisopropanolamine

A common industrial synthesis involves the reaction of ammonia with propylene oxide.[21][22]

Methodology:

- Liquid ammonia and water are mixed to form an aqueous ammonia solution.[22]
- This solution is thoroughly mixed with propylene oxide. The molar ratio of ammonia to propylene oxide is controlled, typically between 5:1 and 8:1.[22]
- The mixture is preheated to 140-145 °C and fed into a high-pressure reactor.[22]
- The reaction is carried out at a temperature of 148-155 °C and a pressure of 16.0-18.0 MPa for 1.5 to 3 hours.[22]

- The resulting product mixture contains monoisopropanolamine (MIPA), **diisopropanolamine** (DIPA), and triisopropanolamine (TIPA).[9]
- The individual products are separated via flash evaporation and fractional distillation.[9][22]
This method can yield DIPA with a purity of over 99%.[9]

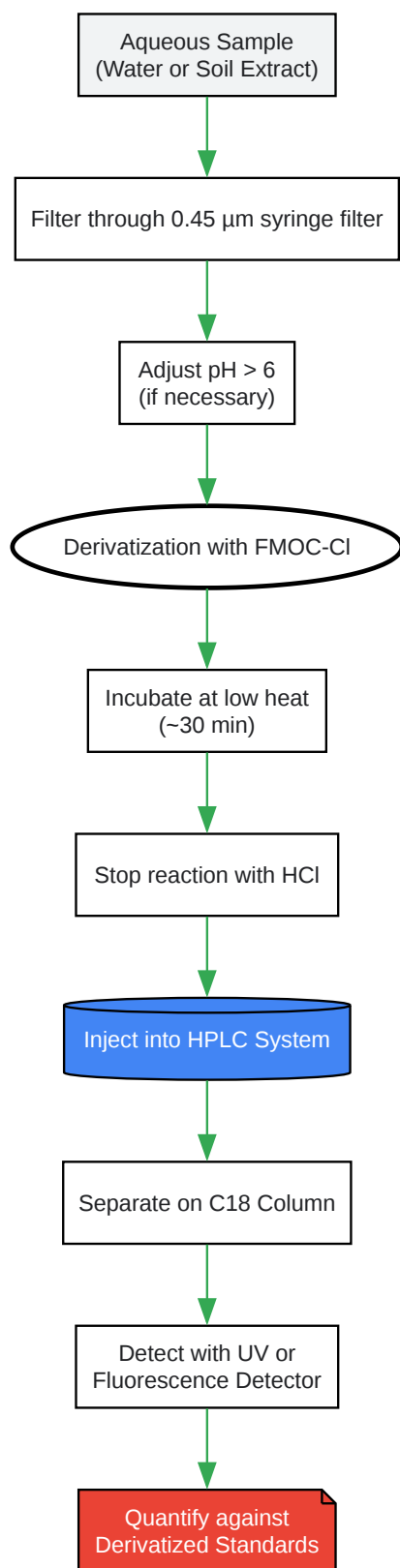
Analytical Method: DIPA in Water and Soil by HPLC

Analysis of DIPA can be challenging due to its lack of a strong chromophore.[7] A common method involves derivatization followed by High-Performance Liquid Chromatography (HPLC). [23][24]

Methodology:

- Sample Preparation (Water): Filter the aqueous sample through a 0.45 µm syringe filter. Adjust the pH to >6 if necessary.[23]
- Sample Preparation (Soil): Perform an aqueous extraction of the soil sample. Filter the extract.[23]
- Derivatization:
 - Transfer a 0.50 mL aliquot of the filtered sample extract to a vial.[23]
 - Add 25 µL of borate buffer.[23]
 - Add 100 µL of a 2.5 mmol 9-fluorenylmethyloxycarbonyl chloride (FMOC-Cl) solution in acetonitrile.[23]
 - Incubate the vial at a low heat for approximately 30 minutes. This reaction transforms the amine into a product with strong UV absorbance and fluorescence.[23]
 - Add 10 µL of 30% HCl to stop the reaction and vortex the sample.[23]
- Analysis:
 - Inject the derivatized sample into an HPLC system.[23]

- Separation is achieved using an octadecylsilyl (C18) reverse-phase column.[23]
- Detection is performed using a UV or fluorescence detector.[23]
- Calibration standards must undergo the same derivatization procedure.[23]



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Caption: Experimental workflow for the analysis of DIPA by HPLC with derivatization.

Safety and Handling

Handling:

- Use in a well-ventilated area.[\[8\]](#)[\[25\]](#)
- Wear appropriate personal protective equipment (PPE), including protective gloves and safety goggles.[\[8\]](#)[\[25\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)[\[25\]](#)
- Keep away from incompatible substances such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[6\]](#)[\[11\]](#)[\[13\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.[\[8\]](#)[\[10\]](#)
- Keep containers tightly closed to prevent moisture ingress, as the material is hygroscopic.[\[8\]](#)[\[10\]](#)[\[11\]](#)
- Store away from heat, open flames, and direct sunlight.[\[13\]](#)[\[26\]](#)

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids. Seek medical attention.[\[10\]](#)[\[25\]](#)
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing.[\[10\]](#)
- Inhalation: Remove from exposure to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[10\]](#)
- Ingestion: Do not induce vomiting. If the victim is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical attention.[\[10\]](#)

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